

# Safety, handling, and MSDS for 1-(4-Chlorophenyl)ethylidene(methoxy)amine.

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## Compound of Interest

**Compound Name:** 1-(4-Chlorophenyl)ethylidene(methoxy)amine

**Cat. No.:** B1144084

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## Technical Guide: 1-(4-Chlorophenyl)ethylidene(methoxy)amine

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: No specific Material Safety Data Sheet (MSDS) or Safety Data Sheet (SDS) for **1-(4-Chlorophenyl)ethylidene(methoxy)amine** (CAS No. 1219940-12-1) is publicly available. This guide is compiled from general chemical safety principles, data from structurally related compounds, and available supplier information. All procedures should be conducted with the utmost caution in a controlled laboratory setting by trained professionals. A thorough risk assessment should be performed before handling this compound.

## Chemical and Physical Properties

Limited experimental data for the physical and chemical properties of **1-(4-Chlorophenyl)ethylidene(methoxy)amine** is available. The following table summarizes the known information.

Property	Value	Source
CAS Number	1219940-12-1	<a href="#">[1]</a>
Molecular Formula	C9H10ClNO	<a href="#">[1]</a>
Molecular Weight	183.64 g/mol	
Synonyms	(1E)-1-(4-chlorophenyl)ethanone O-methyloxime	N/A

## Hazard Identification and Safety Precautions

The specific toxicological properties of **1-(4-Chlorophenyl)ethylidene(methoxy)amine** have not been determined. However, based on the chemical structure, which includes a chlorophenyl group and a methoxyamine moiety, the following potential hazards should be considered.

### Potential Hazards:

- **Acute Toxicity:** May be harmful if swallowed, inhaled, or absorbed through the skin.
- **Skin and Eye Irritation:** May cause irritation upon contact with skin and eyes.
- **Respiratory Irritation:** May cause irritation to the respiratory tract if inhaled.
- **Unknown Long-Term Effects:** The carcinogenic, mutagenic, and reproductive toxicity of this compound are unknown.

### Recommended Safety Precautions:

- **Engineering Controls:** Handle in a well-ventilated area, preferably within a chemical fume hood.
- **Personal Protective Equipment (PPE):**
  - **Eye Protection:** Wear chemical safety goggles or a face shield.

- Hand Protection: Wear compatible chemical-resistant gloves (e.g., nitrile rubber).
- Skin and Body Protection: Wear a laboratory coat, and ensure skin is not exposed.
- Hygiene Measures: Avoid contact with skin, eyes, and clothing. Do not eat, drink, or smoke in the laboratory. Wash hands thoroughly after handling.

## Handling and Storage

Proper handling and storage are crucial to maintain the integrity of the compound and ensure the safety of laboratory personnel.

Handling:

- Avoid dust formation and inhalation.
- Avoid contact with incompatible materials such as strong oxidizing agents.
- Use only in a chemical fume hood.

Storage:

- Store in a tightly sealed container.
- Keep in a cool, dry, and well-ventilated place.
- Store away from incompatible materials.

## First Aid Measures

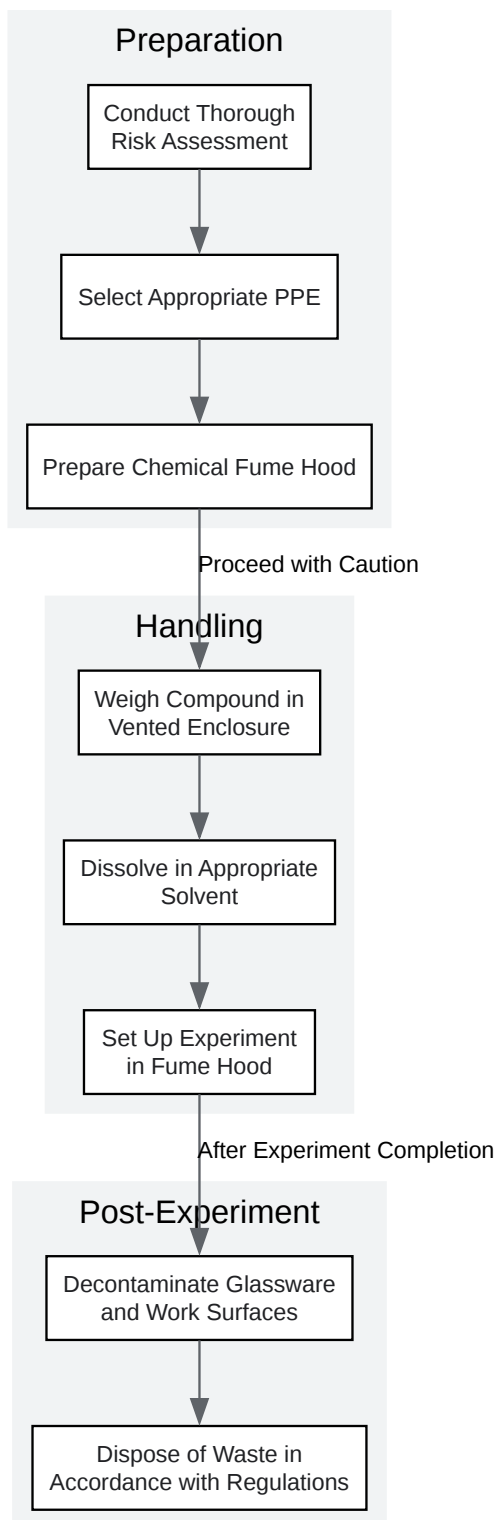
In case of exposure, follow these first aid measures and seek immediate medical attention.

Exposure Route	First Aid Measures
Inhalation	Move the victim to fresh air. If breathing is difficult, administer oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.
Skin Contact	Immediately flush the skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.

## Experimental Protocols

No specific experimental protocols for the use of **1-(4-Chlorophenyl)ethylidene(methoxy)amine** were found in the public domain. Researchers must develop their own protocols based on the specific requirements of their experiments. The following generalized workflow should be followed when handling this and other research chemicals of unknown toxicity.

## General Workflow for Handling Research Chemicals of Unknown Toxicity



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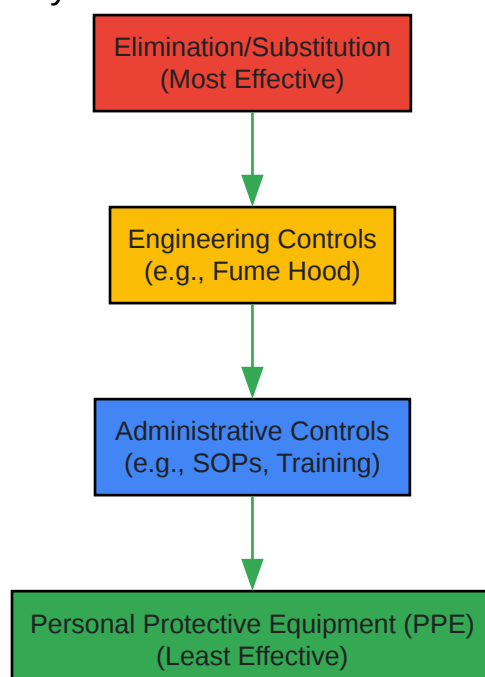
General workflow for handling research chemicals.

## Signaling Pathways and Logical Relationships

There is no information available in the public domain regarding the biological activity or signaling pathways associated with **1-(4-Chlorophenyl)ethylidene(methoxy)amine**.

Therefore, no diagrams for signaling pathways can be provided. The logical relationship for handling this compound is based on a hierarchical approach to chemical safety, as depicted in the workflow diagram below.

### Hierarchy of Controls for Chemical Safety



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Hierarchy of controls for chemical safety.

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## References

- 1. [echemi.com](http://echemi.com) [echemi.com]

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